

An In-depth Technical Guide to 1-Hydroxy-1-cyclopropanecarboxylic Acid

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Compound of Interest

Compound Name: 1-Hydroxy-1-cyclopropanecarboxylic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Hydroxy-1-cyclopropanecarboxylic acid**, a molecule of interest in various scientific domains. This document outlines its chemical properties, synthesis protocols, and known biological significance, presenting the information in a structured and accessible format for laboratory and research applications.

Chemical and Physical Properties

1-Hydroxy-1-cyclopropanecarboxylic acid is a solid organic compound.^[1] Its fundamental properties are summarized below, providing essential data for experimental design and chemical handling.

Property	Value	Source
CAS Number	17994-25-1	[1] [2] [3] [4]
Molecular Formula	C ₄ H ₆ O ₃	[2] [4]
Molecular Weight	102.09 g/mol	[1] [2] [4]
Melting Point	108-110 °C	[1] [4]
Appearance	Solid	[1]
IUPAC Name	1-hydroxycyclopropane-1-carboxylic acid	[2]
InChI Key	GQXURJDNDYACGE-UHFFFAOYSA-N	[1] [2]
SMILES	<chem>C1CC1(C(=O)O)O</chem>	[2]

Synthesis Protocols

Multiple synthetic routes for **1-Hydroxy-1-cyclopropanecarboxylic acid** have been documented. Below are detailed experimental protocols for two distinct methods.

2.1. Method 1: Hydrolysis of a Precursor

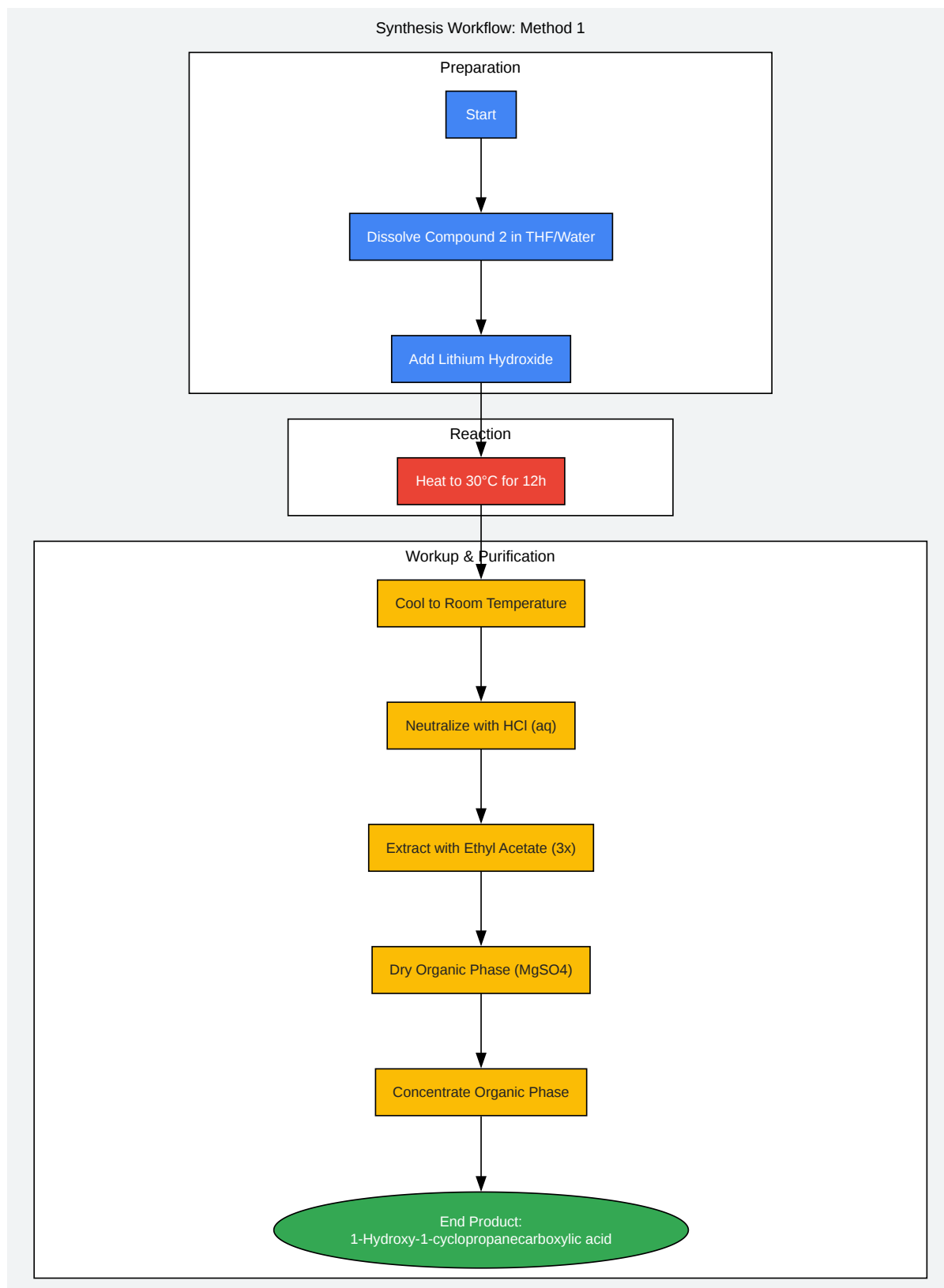
This method involves the hydrolysis of a precursor compound using lithium hydroxide in a mixed solvent system.

Experimental Protocol:

- **Dissolution:** Dissolve 900.0g (7.76 mol, 1.0 eq) of the starting compound (Compound 2) in 9L of a 5:2 mixture of tetrahydrofuran and water.[\[5\]](#)
- **Reagent Addition:** Add 1862.4g (77.6 mol, 10 eq) of lithium hydroxide to the solution in batches.[\[5\]](#)
- **Reaction:** Heat the reaction mixture to 30°C in an oil bath and maintain for 12 hours.[\[5\]](#)

- Quenching and Neutralization: After the reaction is complete, cool the mixture to room temperature. Adjust the pH to 5-6 using a 2N aqueous hydrochloric acid solution.[5]
- Extraction: Perform liquid-liquid extraction three times using 5L of ethyl acetate for each extraction.[5]
- Drying and Concentration: Combine the organic phases and dry over anhydrous magnesium sulfate. Filter the solution and concentrate the organic phase to yield the final product.[5]

The reported yield for this method is 85.2%, resulting in 673.2g (6.6 mol) of **1-Hydroxy-1-cyclopropanecarboxylic acid** as a white solid.[5]



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Caption: Synthesis of **1-Hydroxy-1-cyclopropanecarboxylic acid** via hydrolysis.

2.2. Method 2: From 1-Aminocyclopropyl Formate

This patented method utilizes commercially available 1-aminocyclopropyl formate as the starting material and involves a two-step reaction process. The overall yield is reported to be in the range of 60-70%.^[6]

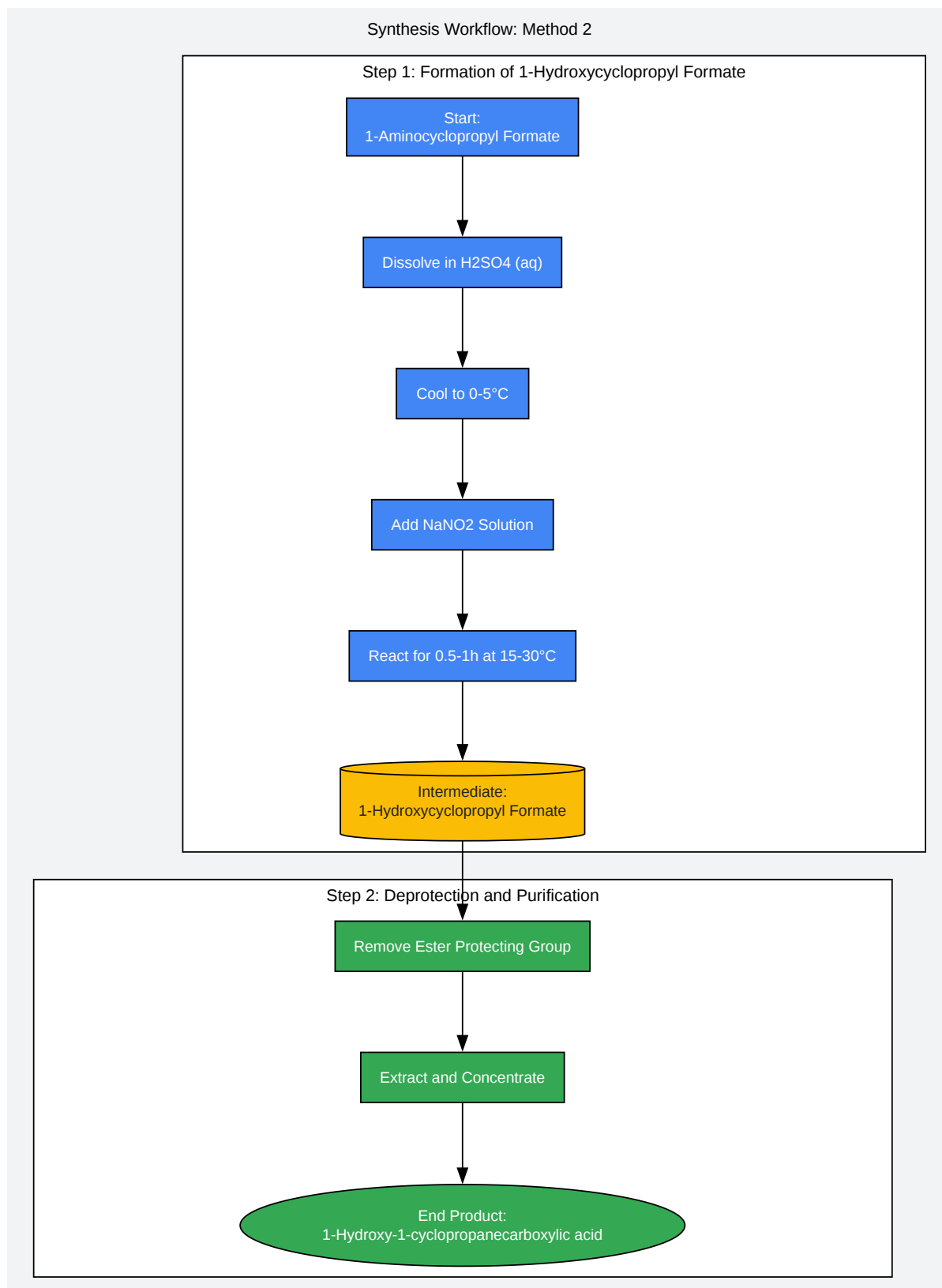
Experimental Protocol:

Step 1: Synthesis of 1-Hydroxycyclopropyl Formate

- **Dissolution:** Dissolve 1-aminocyclopropyl formate (Compound 1) in an aqueous solution of sulfuric acid, with a molar ratio of sulfuric acid to Compound 1 of 1.0-1.1:1.^[6]
- **Cooling:** Cool the solution to 0-5°C in an ice bath.^[6]
- **Diazotization:** Add a sodium nitrite solution to the reaction mixture. The molar ratio of sodium nitrite to Compound 1 should be 1.0-1.1:1.^[6]
- **Reaction:** Allow the reaction to proceed for 0.5-1 hour at a temperature of 15-30°C to generate 1-hydroxycyclopropyl formate (Compound 2).^[6]

Step 2: Deprotection to 1-Hydroxycyclopropanecarboxylic Acid

- **Ester Hydrolysis:** Remove the ester protecting group from the 1-hydroxycyclopropyl formate obtained in Step 1 to yield 1-hydroxycyclopropanecarboxylic acid (Compound 3).^[6]
- **Purification:** The final product can be obtained with high purity through simple extraction and concentration.^[6]



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Caption: Two-step synthesis from 1-aminocyclopropyl formate.

Biological Activity and Applications

Cyclopropane derivatives are known for a wide range of biological activities, including enzyme inhibition and use as conformationally restricted amino acid mimics.[7] While specific signaling pathways for **1-hydroxy-1-cyclopropanecarboxylic acid** are not extensively detailed in the literature, related compounds show significant biological effects. For instance, 2,2-dimethyl-1-hydroxycyclopropanecarboxylic acid acts as a moderate inhibitor of dihydroxy acid dehydratase.[7]

Derivatives of cyclopropanecarboxylic acid are also being explored as potential therapeutics. Some are investigated as inhibitors of O-Acetylserine Sulfhydrylase (OASS), which could serve as adjuvants to enhance the efficacy of antibiotics like colistin against Gram-negative bacteria. Furthermore, certain cyclopropane carboxylic acid derivatives are being developed for the treatment of respiratory diseases and inflammation through the inhibition of leukotriene C4 synthase.[8]

Safety and Handling

Hazard Identification:

1-Hydroxy-1-cyclopropanecarboxylic acid is classified as a hazardous substance.[9]

- GHS Hazard Statements:
 - H315: Causes skin irritation.[1][2]
 - H319: Causes serious eye irritation.[1][2]
 - H335: May cause respiratory irritation.[1][2]

Precautionary Measures:

- Handling: Use in a well-ventilated area.[9] Avoid breathing dust. Wash hands and any exposed skin thoroughly after handling.[9]
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, eye protection, and a face shield. A dust mask (type N95 or equivalent) is recommended.[1][9]

- First Aid:
 - Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[9]
 - Skin: Take off immediately all contaminated clothing. Rinse skin with water/shower.[9]
 - Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[9]
 - Ingestion: Rinse mouth. Do NOT induce vomiting. Call a physician immediately.[9]

Storage:

Store in a well-ventilated place and keep the container tightly closed.[9] It is classified under Storage Class 11 for combustible solids.[1]

Hazard Classification	GHS Pictogram	Signal Word
Skin Irritation (Category 2)	Warning	Warning
Eye Irritation (Category 2)	Warning	Warning
Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory Tract Irritation	Warning	Warning

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